

An In-Depth Technical Guide to N-benzyl-2-oxocyclopentanecarboxamide

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Compound of Interest

Compound Name: *N*-benzyl-2-oxocyclopentanecarboxamide

Cat. No.: B1279710

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This technical guide provides a comprehensive overview of **N-benzyl-2-oxocyclopentanecarboxamide**, including its chemical identity, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity

IUPAC Name: N-benzyl-2-oxocyclopentane-1-carboxamide^[1]

Synonyms:^[1]^[2]

- 2-Oxo-cyclopentanecarboxylic acid benzylamide
- **N-benzyl-2-oxocyclopentanecarboxamide**
- N-benzyl-2-oxo-cyclopentanecarboxamide
- 2799-86-2 (CAS Number)
- DTXSID10472870
- RefChem:363296

- DTXCID50423684
- MFCD17011812
- SCHEMBL20292402
- AKOS015855327
- AS-63317
- DB-031158
- CS-0037178
- W13156

Physicochemical Properties

The following table summarizes the key physicochemical properties of N-benzyl-2-oxocyclopentane-1-carboxamide.

Property	Value	Source
Molecular Formula	C13H15NO2	PubChem[1]
Molecular Weight	217.26 g/mol	PubChem[1]
Melting Point	92 °C	MySkinRecipes[3]
Boiling Point (Predicted)	461.2±44.0 °C	MySkinRecipes[3]
Density (Predicted)	1.168±0.06 g/cm ³	MySkinRecipes[3]
XLogP3-AA	2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]

Experimental Protocol: Synthesis

A reported method for the synthesis of N-benzyl-2-oxocyclopentane-1-carboxamide involves the enzymatic amidation of a cyclic β -keto ester.^[4]

Reaction: Ethyl 2-oxocyclopentanecarboxylate + Benzylamine \rightarrow N-benzyl-2-oxocyclopentane-1-carboxamide

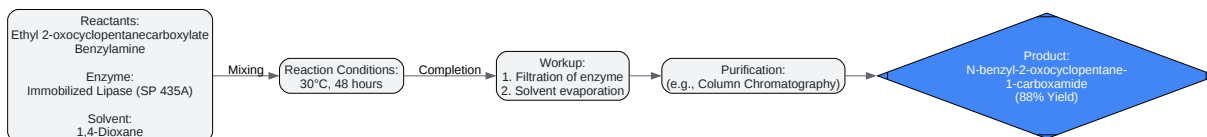
Reagents and Materials:

- Ethyl 2-oxocyclopentanecarboxylate
- Benzylamine
- Immobilized lipase from *Candida antarctica* (SP 435A)
- 1,4-Dioxane

Procedure:^[4]

- Dissolve Ethyl 2-oxocyclopentanecarboxylate and Benzylamine in 1,4-dioxane.
- Add immobilized lipase from *Candida antarctica* (SP 435A) to the solution.
- Maintain the reaction mixture at 30°C for 48 hours.
- Monitor the reaction progress by a suitable analytical method (e.g., TLC or GC).
- Upon completion, filter the enzyme from the reaction mixture.
- Remove the solvent under reduced pressure.
- Purify the crude product, if necessary, by column chromatography or recrystallization.

Yield: 88%^[4]



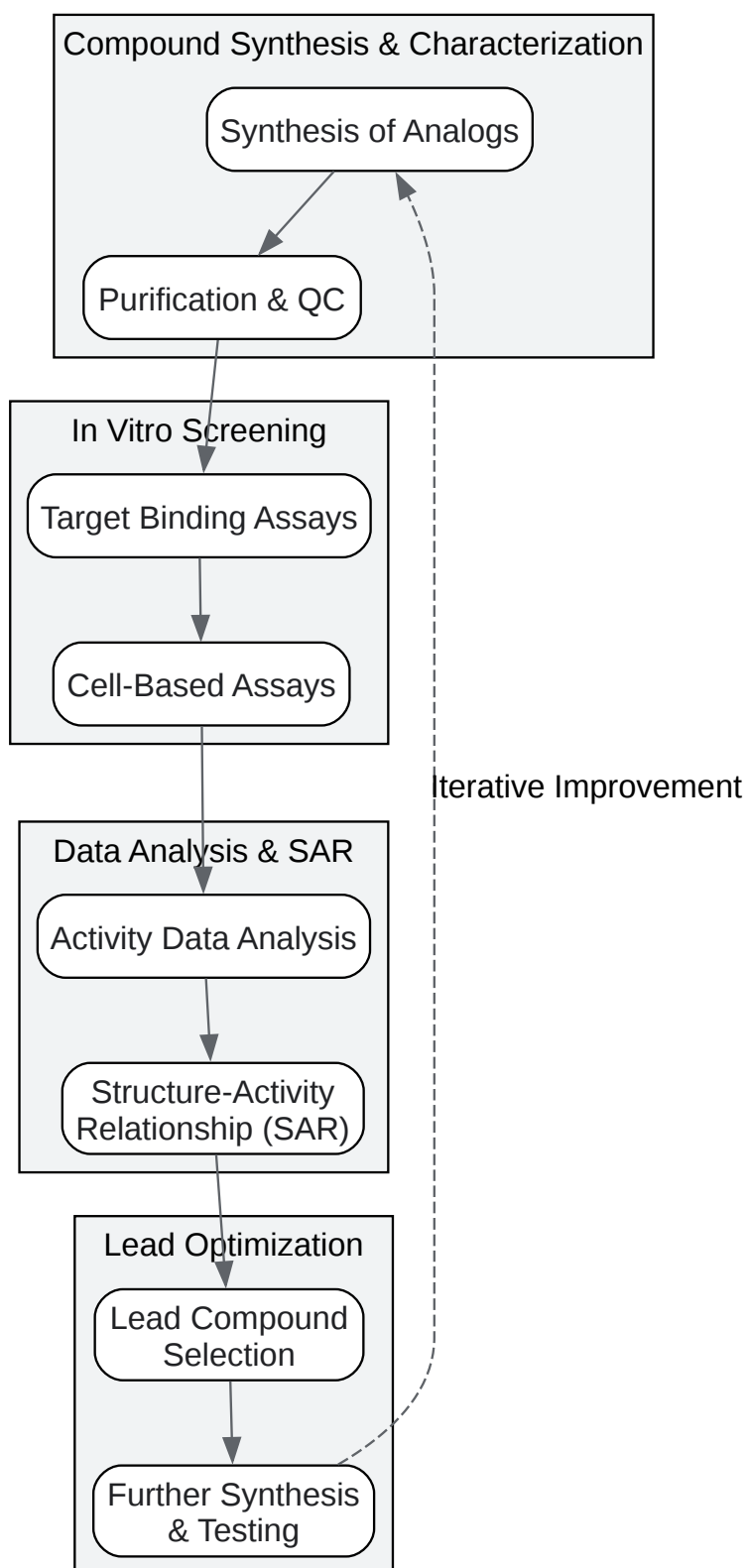
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Synthesis workflow for N-benzyl-2-oxocyclopentane-1-carboxamide.

Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available information regarding the specific biological activities, mechanism of action, or associated signaling pathways for N-benzyl-2-oxocyclopentane-1-carboxamide. While research exists on the biological activities of other benzamide derivatives, these findings cannot be directly extrapolated to the title compound without specific experimental validation.^{[5][6][7]}

The general approach to characterizing the biological activity of a novel compound such as this would involve a series of in vitro and in vivo assays. A hypothetical workflow for such a preliminary investigation is outlined below.



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A generalized workflow for Structure-Activity Relationship (SAR) studies.

Further research is required to elucidate the potential biological functions of N-benzyl-2-oxocyclopentane-1-carboxamide.

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